

Technical Support Center: 5-Bromothiophene-2-sulfonamide

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Compound of Interest

Compound Name: **5-Bromothiophene-2-sulfonamide**

Cat. No.: **B1270684**

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage, handling, and troubleshooting of experiments involving **5-Bromothiophene-2-sulfonamide**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **5-Bromothiophene-2-sulfonamide**?

A1: **5-Bromothiophene-2-sulfonamide** should be stored in a cool, dry, well-ventilated area in a tightly sealed container.[\[1\]](#)[\[2\]](#) It is recommended to keep it in a dark place under an inert atmosphere at room temperature.[\[3\]](#)[\[4\]](#) Avoid exposure to moisture and incompatible substances such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[5\]](#)

Q2: What are the main hazards associated with **5-Bromothiophene-2-sulfonamide**?

A2: This compound may cause skin, eye, and respiratory irritation.[\[6\]](#) It is harmful if swallowed, in contact with skin, or if inhaled.[\[6\]](#) It is crucial to handle it with appropriate personal protective equipment (PPE).

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling **5-Bromothiophene-2-sulfonamide**, it is recommended to wear protective gloves, protective clothing, eye protection (goggles or face shield), and respiratory protection.[\[1\]](#)[\[6\]](#) Work should be conducted in a well-ventilated area or under a chemical fume hood.[\[1\]](#)[\[5\]](#)

Q4: What should I do in case of accidental exposure?

A4:

- Skin contact: Immediately wash the affected area with plenty of soap and water.[\[2\]](#) Remove contaminated clothing.
- Eye contact: Rinse cautiously with water for several minutes.[\[1\]](#) If present, remove contact lenses and continue rinsing. Seek medical attention.[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[2\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[2\]](#)

Q5: In which solvents is **5-Bromothiophene-2-sulfonamide** soluble?

A5: **5-Bromothiophene-2-sulfonamide** is soluble in methanol.[\[3\]](#)[\[4\]](#) For reactions, it has been used in solvents such as Dimethylformamide (DMF) and 1,4-dioxane.[\[7\]](#)

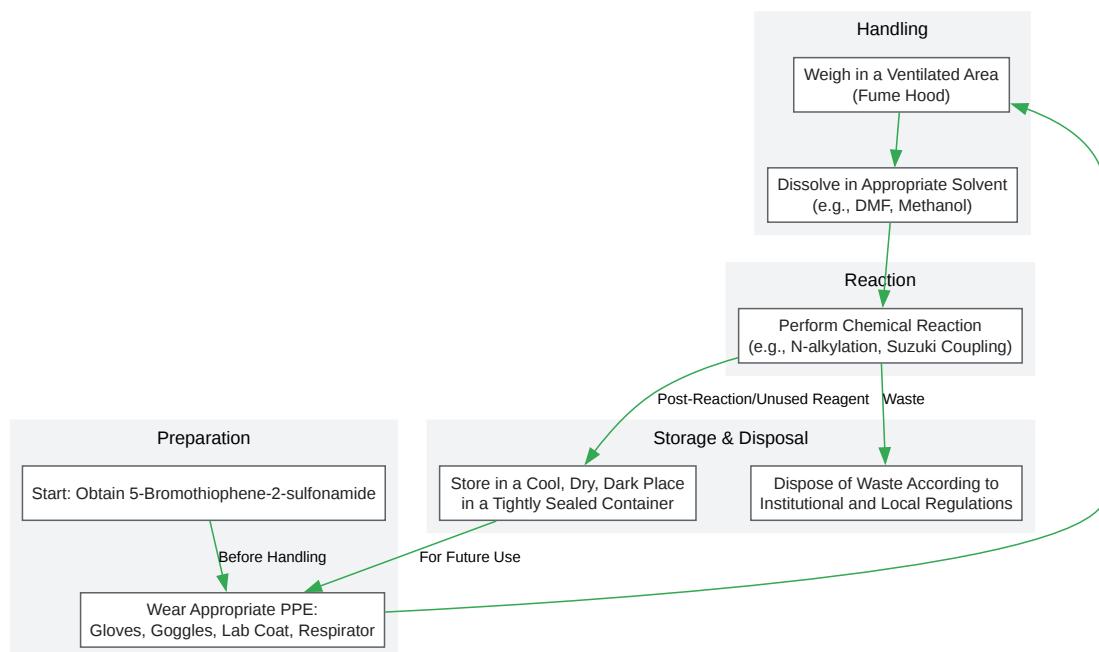
Physicochemical and Stability Data

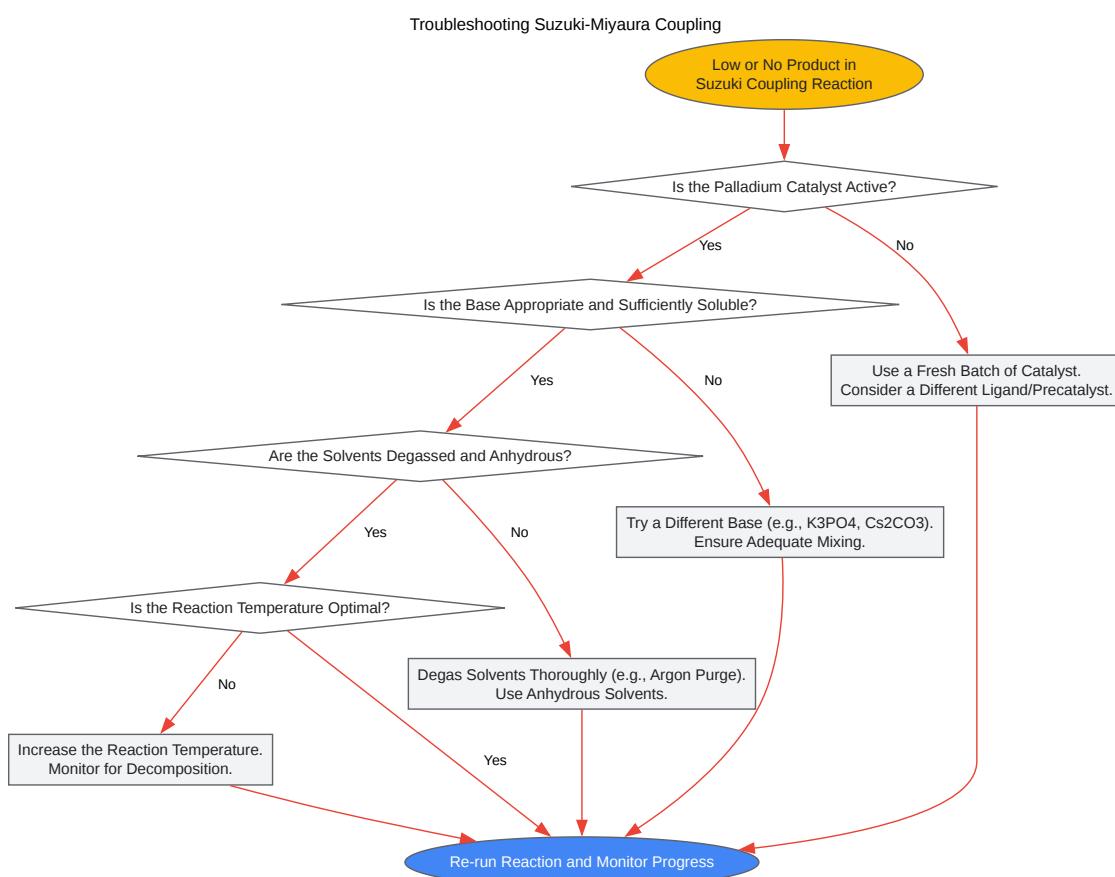
Property	Value	Reference
Appearance	White to light yellow crystalline powder	[3]
Molecular Formula	C ₄ H ₄ BrNO ₂ S ₂	[3]
Molecular Weight	242.11 g/mol	[8]
Melting Point	134-142 °C	[3][4]
Boiling Point	386.4 °C at 760 mmHg	[3][4]
Storage Temperature	Room temperature, in a dark, inert atmosphere	[3][4]
Solubility	Soluble in Methanol	[3][4]
Stability	Stable under recommended storage conditions. Avoid moisture and incompatible materials.	[5]

Experimental Protocols

General Workflow for Handling and Storage

General Handling and Storage Workflow



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